

# Essential Safety and Operational Guidance for Handling N-Chloroacetyl-DL-alanine

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Compound of Interest		
Compound Name:	N-Chloroacetyl-DL-alanine	
Cat. No.:	B3150577	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides critical safety and logistical information for **N-Chloroacetyl-DL-alanine**, focusing on personal protective equipment (PPE), operational procedures, and disposal plans to facilitate a secure laboratory environment.

### **Personal Protective Equipment (PPE)**

While specific quantitative data such as glove breakthrough times for **N-Chloroacetyl-DL-alanine** are not readily available, a comprehensive PPE strategy is essential based on the potential hazards associated with this and structurally similar chemicals. The following table summarizes the recommended PPE for handling **N-Chloroacetyl-DL-alanine**.



Body Part	Recommended Protection	Specification
Eyes/Face	Safety Glasses with Side Shields or Goggles, Face Shield	Should comply with European standard EN 166 or OSHA 29 CFR 1910.133. A face shield should be worn when there is a risk of splashing.
Hands	Chemical Resistant Gloves	Nitrile or neoprene gloves are recommended. Regularly inspect gloves for any signs of degradation or perforation before and during use.
Skin/Body	Laboratory Coat, Protective Clothing	A standard laboratory coat should be worn. For larger quantities or where there is a significant risk of skin contact, additional protective clothing may be necessary to prevent skin exposure.
Respiratory	Use in a Well-Ventilated Area	Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. In case of dust formation or inadequate ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

## **Operational Plan and Handling Procedures**

Proper handling procedures are critical to minimize exposure and ensure safety.

**Engineering Controls:** 



 Work in a well-ventilated area, such as a chemical fume hood, especially when handling powders to minimize inhalation of dust.

#### General Hygiene Practices:

- Wash hands thoroughly with soap and water after handling N-Chloroacetyl-DL-alanine.
- Avoid eating, drinking, or smoking in areas where the chemical is handled or stored.
- Remove any contaminated clothing immediately and wash it before reuse.

#### Handling Instructions:

- As a solid, care should be taken to avoid the creation of dust.
- Keep the container tightly closed when not in use.
- · Avoid contact with skin and eyes.

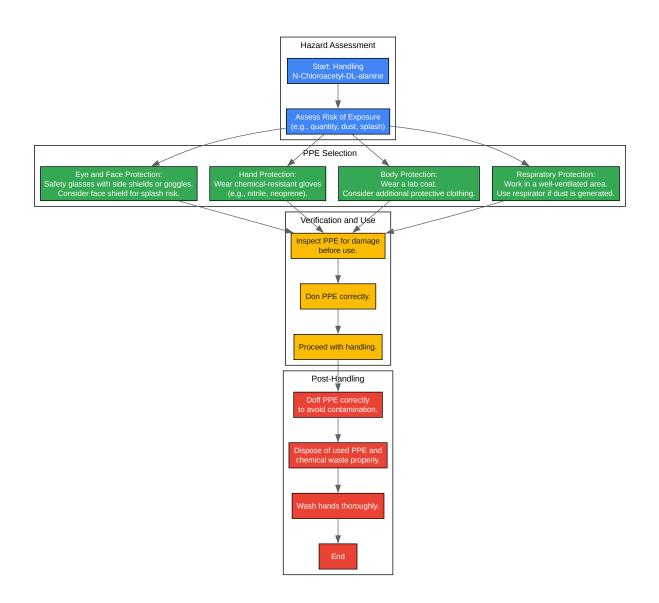
### **Disposal Plan**

Unused **N-Chloroacetyl-DL-alanine** and any contaminated materials should be disposed of in accordance with local, state, and federal regulations.

- Waste Chemical: Dispose of as hazardous waste. Do not allow it to enter the sewer system.
- Contaminated Packaging: Treat as hazardous waste and dispose of accordingly.

The following diagram outlines the logical workflow for selecting the appropriate PPE when working with **N-Chloroacetyl-DL-alanine**.





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PPE Selection Workflow for N-Chloroacetyl-DL-alanine







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